

An In-depth Technical Guide to the Toxicology and Safe Handling of Butenol

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Compound of Interest

Compound Name: *Butenol*

Cat. No.: *B1619263*

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the toxicological properties and safe handling procedures of chemical reagents is paramount. This guide provides an in-depth analysis of **butenol**, a group of unsaturated alcohols with various industrial and research applications. This document outlines the toxicology of **butenol** isomers, details experimental protocols for toxicity assessment, and establishes clear guidelines for safe handling to minimize occupational exposure and ensure laboratory safety.

Toxicological Profile of Butenol Isomers

Butenol (C₄H₇OH) exists in several isomeric forms, each exhibiting unique toxicological characteristics. The primary isomers of concern include 2-buten-1-ol (crotyl alcohol), 3-buten-2-ol, and 3-buten-1-ol. Their toxicity is primarily attributed to their metabolic conversion to highly reactive and toxic aldehydes.

Acute Toxicity Data

The acute toxicity of **butenol** isomers is summarized in the table below. The data, presented as LD₅₀ (median lethal dose) and LC₅₀ (median lethal concentration) values, have been compiled from various toxicological studies on rats and rabbits.

Chemical Name	CAS Number	Route of Exposure	Species	LD50/LC50	GHS Classification
2-Buten-1-ol (Crotyl alcohol)	6117-91-5	Oral	Rat	793 mg/kg	Acute Toxicity 4 (H302), Skin Irritation 2 (H315), Eye Irritation 2 (H319), Flammable Liquid 3 (H226)
Dermal	Rabbit	1084 mg/kg	Acute Toxicity 4 (H312)		
Inhalation	Rat	2000 ppm (4h)	Acute Toxicity 4 (H332)		
3-Buten-2-ol	598-32-3	Oral	-	Harmful if swallowed	Acute Toxicity 4 (H302), Skin Irritation 2 (H315), Serious Eye Damage 1 (H318), Flammable Liquid 2 (H225)
Dermal	-	Harmful in contact with skin	Acute Toxicity 4 (H312)		
Inhalation	-	Harmful if inhaled	Acute Toxicity 4 (H332), STOT SE 3 (H335)		

					Acute Toxicity 4 (H302), Skin Irritation 2 (H315), Serious Eye Irritation 2 (H319), Flammable Liquid 2 (H225)
2-Methyl-3-buten-2-ol	115-18-4	Oral	Rat	1800 mg/kg	
Dermal	Rabbit	>2000 mg/kg	-		
Inhalation	Rat	>21.2 mg/L (4h)	-		
					Flammable Liquid 3 (H226), Acute Toxicity 4 (H302), Skin Irritation 2 (H315), Serious Eye Damage 1 (H318), STOT SE 3 (H335, H336)
Butan-1-ol	71-36-3	Oral	Rat	790 mg/kg	
Dermal	Rabbit	3400 mg/kg	-		
Inhalation	Rat	8000 mg/L (4h)	-		

Note: The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are based on available data and may vary by jurisdiction.

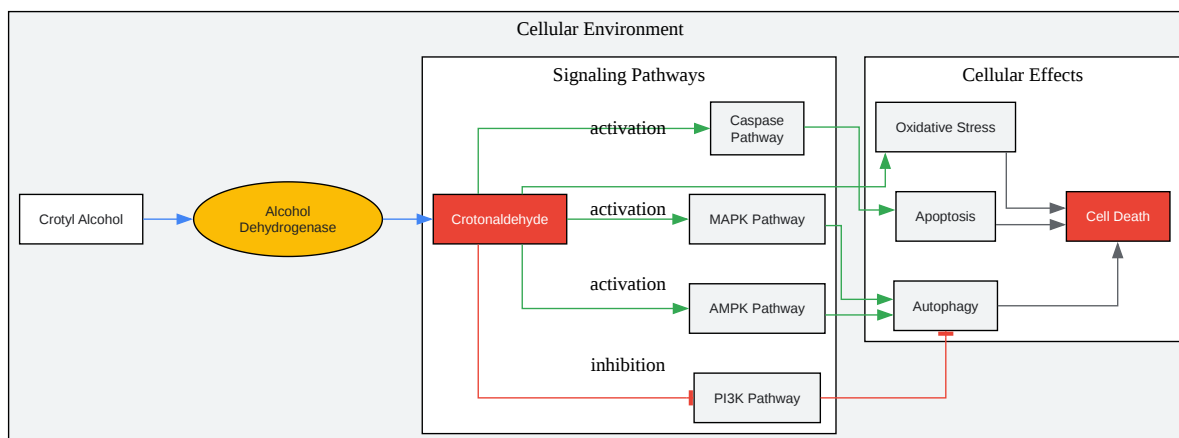
Mechanism of Toxicity: The Case of Crotyl Alcohol

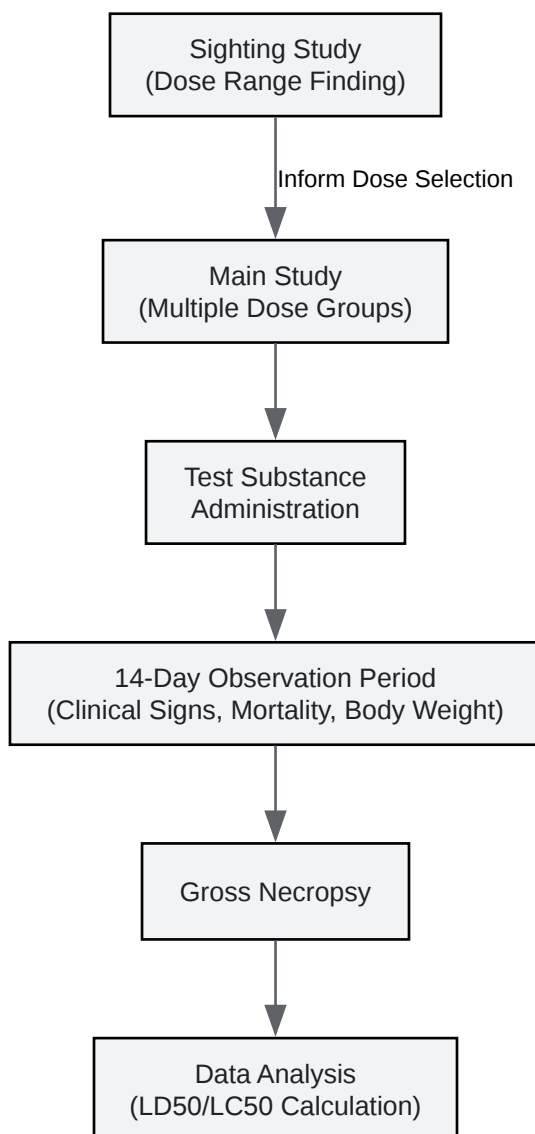
A primary mechanism of **butenol** toxicity involves its metabolic bioactivation. For instance, crotyl alcohol (2-buten-1-ol) is oxidized in the liver by alcohol dehydrogenase to its corresponding aldehyde, crotonaldehyde.[1] Crotonaldehyde is a highly reactive α,β -unsaturated aldehyde known for its cytotoxic and genotoxic effects.

The toxicity of crotonaldehyde is mediated through multiple pathways:

- **Oxidative Stress:** Crotonaldehyde induces the generation of reactive oxygen species (ROS) and depletes intracellular glutathione levels, leading to oxidative stress and cellular damage. [2][3]
- **Apoptosis:** It can trigger caspase-dependent apoptosis, a form of programmed cell death, in various cell types, including human bronchial epithelial cells.[2][4] This process involves the mitochondrial pathway, characterized by the release of cytochrome c and activation of caspases 9 and 3/7.[2]
- **Autophagy:** Crotonaldehyde can also induce autophagy-mediated cytotoxicity.[5] This involves the downregulation of the PI3K pathway and the activation of AMPK and MAPK signaling pathways.[5]

The following diagram illustrates the signaling pathways involved in crotonaldehyde-induced cytotoxicity.





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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]

- 2. Crotonaldehyde induces oxidative stress and caspase-dependent apoptosis in human bronchial epithelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- 4. researchgate.net [researchgate.net]
- 5. Crotonaldehyde induces autophagy-mediated cytotoxicity in human bronchial epithelial cells via PI3K, AMPK and MAPK pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
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